

Introduction: The Strategic Value of Fluorine

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Compound of Interest

Compound Name: Ethyl 2-fluoro-3-oxo-3-phenylpropanoate
CAS No.: 1479-22-7
Cat. No.: B050075

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The introduction of fluorine into organic molecules is a cornerstone of modern drug discovery and agrochemical development. The unique physicochemical properties of the carbon-fluorine bond—can profoundly enhance a molecule's metabolic stability, lipophilicity, and binding affinity to biological targets.^{[1][2]} Consequently, fluorination is a key strategy for the synthesis of complex, biologically active molecules.^[3] Electrophilic fluorination provides one of the most direct and effective strategies for the selective installation of fluorine into organic molecules.

This guide offers a comprehensive technical overview of the electrophilic fluorination of ethyl benzoylacetate, a representative and widely accessible 1,3-dicarbonyl compound. It details experimental protocols, provides field-proven insights into reaction optimization and control, and discusses the strategic value of fluorine in drug discovery and agrochemical development.

Part 1: Core Principles of the Reaction

The Substrate: Keto-Enol Tautomerism of Ethyl Benzoylacetate

Ethyl benzoylacetate is a 1,3-dicarbonyl compound, a class of molecules characterized by two carbonyl groups separated by a single methylene carbon atom (the enolate). A crucial characteristic of ethyl benzoylacetate is its existence as a dynamic equilibrium of two tautomeric forms: the keto form and the enol form.

The reaction's success hinges on this equilibrium. The electron-rich C=C double bond of the enol tautomer, or the more potent nucleophilic enolate anion, is the primary site of electrophilic attack. The rate-determining step is often the enolization of the substrate, which dictates the overall kinetics of fluorination.^[7]

Caption: Keto-enol tautomerism of ethyl benzoylacetate.

The Reagents: Taming the Most Electronegative Element

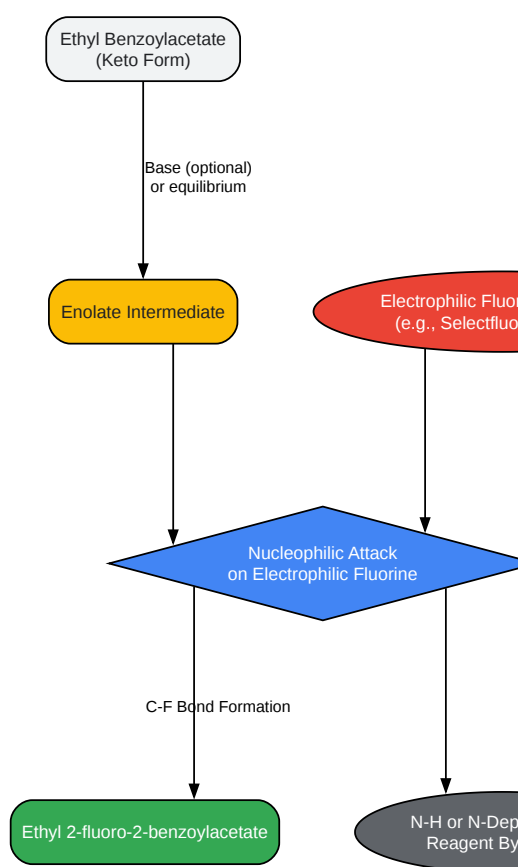
Direct fluorination with elemental fluorine (F₂) is highly exothermic and notoriously difficult to control, limiting its practical application.^[8] The development of "electrophilic fluorine" (F⁺) reagents has been a major focus of research.^{[9][10]} These reagents are engineered with highly electron-withdrawing groups attached to a nitrogen atom, which is susceptible to nucleophilic attack.^[9]

For the fluorination of ethyl benzoylacetate, two N-F reagents stand out for their efficacy and widespread adoption:

- **Selectfluor® (F-TEDA-BF₄):** 1-chloromethyl-4-fluoro-1,4-diazoniabicyclo[2.2.2]octane bis(tetrafluoroborate) is a cationic, crystalline, and highly reactive reagent. It offers excellent functional group tolerance, making it a workhorse in both academic and industrial settings.^{[1][3]}
- **N-Fluorobenzenesulfonimide (NFSI):** This neutral N-F reagent is a bench-stable, crystalline solid that is soluble in a wide range of common organic solvents. It is a preferred reagent for the fluorination of β -keto esters and other activated methylene compounds.^{[9][13][14]}

Part 2: The Reaction Mechanism: A Step-by-Step Analysis

The electrophilic fluorination of ethyl benzoylacetate proceeds through a well-understood, logical sequence. While the precise nature of the transition state and the involvement of an enol or enolate intermediate is widely accepted as the operative mechanism for 1,3-dicarbonyl compounds.^[9]



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Caption: Generalized mechanism for electrophilic fluorination.

- **Enolization/Enolate Formation:** The reaction initiates with the conversion of the ethyl benzoylacetate from its keto form to its more nucleophilic enol form. A base deprotonates the α -carbon to form the highly reactive enolate anion. However, with a potent fluorinating agent like Selectfluor®, the reaction can proceed without a base.
- **Nucleophilic Attack:** The electron-rich enolate attacks the electrophilic fluorine atom of the N-F reagent in an S_N2 -type displacement. The π -electrons of the enolate form a bond with the fluorine atom, while the N-F bond breaks, transferring the fluorine to the substrate.
- **Product Formation:** This attack concurrently breaks the N-F bond, transferring the fluorine to the substrate and leaving behind the neutral or anionic benzoylacetate derivative.

Part 3: Experimental Protocols and Data

The choice between Selectfluor® and NFSI often depends on the specific substrate, desired reaction conditions (e.g., presence of acid/base sensitive functional groups), and the nature of the fluorinated product required.

Protocol 1: Fluorination using Selectfluor®

This protocol is valued for its simplicity and often catalyst-free conditions, leveraging the high reactivity of Selectfluor®.^[15]

Step-by-Step Methodology:

- **Preparation:** To a solution of ethyl benzoylacetate (1.0 eq.) in acetonitrile (MeCN) or an aqueous solvent system (e.g., MeCN/H₂O) (approx. 0.1 M concentration).
- **Reaction:** Stir the mixture vigorously at room temperature (20-25 °C).
- **Monitoring:** Monitor the reaction progress by Thin Layer Chromatography (TLC) or ¹H NMR analysis of aliquots until the starting material is consumed.

- Workup: Upon completion, dilute the reaction mixture with water and extract with a suitable organic solvent (e.g., ethyl acetate, 3 x 20 mL).
- Purification: Combine the organic layers, dry over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate under reduced pressure. The crude product is pure ethyl 2-fluoro-2-benzoylacetate.

Protocol 2: Fluorination using N-Fluorobenzenesulfonimide (NFSI)

This method often employs a base to enhance the nucleophilicity of the substrate, ensuring efficient reaction with the neutral NFSI reagent.^[16]

Step-by-Step Methodology:

- Preparation: To a stirred suspension of a base, such as cesium carbonate (Cs_2CO_3) (1.5 eq.), in a suitable solvent like MeCN or DMF (approx. 0.1 M).
- Enolate Formation: Stir the mixture for 15-30 minutes to allow for enolate formation.
- Reagent Addition: Add NFSI (1.2 eq.) to the mixture in one portion.
- Reaction & Monitoring: Stir the reaction at room temperature and monitor its progress by TLC until completion (typically 2-6 hours).
- Workup: Quench the reaction by adding saturated aqueous ammonium chloride (NH_4Cl) solution. Extract the aqueous layer with ethyl acetate (3 x 20 mL).
- Purification: Combine the organic extracts, wash with brine, dry over anhydrous Na_2SO_4 , filter, and evaporate the solvent. Purify the residue via silica gel chromatography.

Data Summary: A Comparative Overview

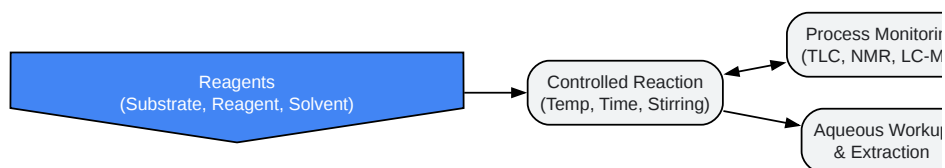
The following table summarizes typical conditions and outcomes for the fluorination of ethyl benzoylacetate, providing a clear basis for experimental comparison.

Parameter	Selectfluor® Protocol
Fluorinating Agent	F-TEDA-BF ₄ (Selectfluor®)
Stoichiometry (Reagent)	1.0 - 1.2 equivalents
Solvent	Acetonitrile, MeCN/H ₂ O
Base	Often not required ^[15]
Temperature	Room Temperature (20-25 °C)
Typical Reaction Time	1 - 4 hours
Yield	Good to Excellent (>85%) ^[15]

Product Characterization: The final product, ethyl 2-fluoro-2-benzoylacetate, is typically a liquid or low-melting solid.^[17] Its identity and purity are confirmed by the following:

- ¹⁹F NMR: A characteristic signal for the single fluorine atom.
- ¹H NMR: Disappearance of the α -methylene singlet and appearance of a doublet for the remaining α -proton (if present, though not in the final product).
- ¹³C NMR: A characteristic signal for the carbon bearing the fluorine, which appears as a doublet due to C-F coupling.
- Mass Spectrometry: A molecular ion peak corresponding to the mass of the fluorinated product ($\text{C}_{11}\text{H}_{11}\text{FO}_3$, MW: 210.20 g/mol).

Part 4: Process Control and Field Insights



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Caption: A typical experimental workflow for electrophilic fluorination.

- Controlling Selectivity (Mono- vs. Difluorination): For substrates with two acidic α -protons, such as 1,3-diketones, the stoichiometry of the fluorination coupled with a base, can drive the reaction towards the difluorinated product.^{[3][18]} For ethyl benzoylacetate, which has two α -protons, careful control is required.
- Solvent Effects: Polar aprotic solvents like acetonitrile are highly effective as they can dissolve both the substrate and the fluorinating agents while providing a chemistry alternative that can sometimes accelerate the reaction.^{[7][15]}
- Safety and Handling: While significantly safer than elemental fluorine, N-F reagents are powerful oxidizing agents. They should be handled in a well-ventilated fume hood. Avoid inhalation of dust and contact with skin.

Conclusion

The electrophilic fluorination of ethyl benzoylacetate is a robust and reliable transformation that provides efficient access to the valuable α -fluoro- β -keto reaction conditions to suit a wide variety of synthetic contexts. By understanding the fundamental principles of enolate reactivity, the mechanism of this critical C-F bond-forming reaction can be implemented in their synthetic programs.

References

- Shu, T., Chen, L., & Ye, C. (2004). Microwave-assisted rapid electrophilic fluorination of 1,3-dicarbonyl derivatives with Selectfluor. Elsevier B.V. [https://doi.org/10.1016/j.tcc.2004.08.001]
- Bryn Mawr College. (n.d.). Electrophilic Fluorination. Bryn Mawr College Website. [https://vertexaisearch.cloud.google.com/grounding-api-redirect//RYHgBDQO69MG03PMIUw8z2xIjVvOd6ZyMatLqtBRXpK2eXDJktJJvH-EVT7R5KYjTY3XZ6pUFkVP7_7vxE4wtX_3eQnWA==]
- Lal, G. S., Pez, G. P., & Syvret, R. G. (1999). Electrophilic NF Fluorinating Agents. Chemical Reviews, 99(1), 1-44. [https://vertexaisearch.cloud.google.com/grounding-api-redirect//OWHg3St6EZY8Bdn201A7uCoq2KGUXWhS8ETMYRXnq8434AXa-BwU1nRqHdQ76U-53l3tKN-kVOUrw2EG9jHyaX8dL7b4Z_XMZEGB6Ng==]
- Stipetic, E., Toth, M., & Uzarevic, K. (2022). Multi-faceted reactivity of N-fluorobenzenesulfonimide (NFSI) under mechanochemical conditions: fluorination of 1,3-dicarbonyl compounds. Chemical Communications, 51(1), 132-140. [https://vertexaisearch.cloud.google.com/grounding-api-redirect//TLCCUE554geOQVYcXRTdGx2Wewe_XHNMEv8o8sF8sgj3coKwLymqa2qleDYQyiDtoiUfeyr5kOSlf_TKW145NEFSZC_zYy0jvMyMMtBjk_oAqsljt]
- Organic Chemistry Portal. (n.d.). Selectfluor, Chloromethyl-4-fluoro-1,4-diazoniabicyclo[2.2.2]octane bis(tetrafluoroborate). [https://vertexaisearch.cloud.google.com/grounding-api-redirect//AUZlYQGxqLJr9f48AJiEgc4znkxNTIAjo8l0RF2x56DhXpqyt7TZMBQPRELPVpN9s9kue8DeXw2OhSrgkfy8yG1C9SGLhZUiCeM8Sd3G6L]
- Rozatian, N., & Hodgson, D. R. W. (2021). Reactivities of electrophilic N-F fluorinating reagents. Chemical Communications, 57(5), 683-712. [https://doi.org/10.1039/C1CC00000A]
- Tang, L., Yang, Z., Jiao, J., Cui, Y., Zou, G., Zhou, Q., Zhou, Y., Rao, W., Ma, X. (2019). Chemoselective Mono- and Difluorination of 1,3-Dicarbonyl Compounds. Organic Letters, 20(12), 3122-3125. [https://doi.org/10.1021/acs.orglett.9b02111]
- ResearchGate. (n.d.). Quinuclidine-mediated direct fluorination of ethyl benzoylacetate derivatives 4a-g. [Diagram]. ResearchGate. [https://vertexaisearch.cloud.google.com/grounding-api-redirect//AUZlYQHLC1UIUdaw5JgC3eTSRaO4F53Ez_jmCKtB2xKoOn3TBtHnymigbrxGC4e4sJSeAHYFKN4NQDx1dNISfifSUKYOINduCyTYX-3scp0wSDggz1K1njvMPAWXhjb99xz1614t30DEQOUuJouLle0ucnhrVVs3ZYhaAYNy4yoo8jlzGkXeqIEmzZNP5_LdLaiPoFEYgeRIWgai2eyJ9jV]
- Stipetic, E., Toth, M., & Uzarevic, K. (2022). Multi-faceted reactivity of N-fluorobenzenesulfonimide (NFSI) under mechanochemical conditions: fluorination of 1,3-dicarbonyl compounds. Chemical Communications, 51(1), 132-140. [https://doi.org/10.1039/C1CC00000A]
- ResearchGate. (n.d.). Fluorination of 1,3-dicarbonyl compounds. [Table]. ResearchGate. [https://vertexaisearch.cloud.google.com/grounding-api-redirect//aFyWulwQBQmzF3L5fL2GNQyKRO84l1pC_1Lkgx6v-L-epE5GxU4lvE6hbR3X1g9f2VeQXM3PYn4bpY92kpOPu9C6gZqd1ntRI2xJ0UnV0YpTV_V-]
- ResearchGate. (n.d.). (a) Reaction scheme for fluorination reactions of 1,3-dicarbonyls 5a-d... [Diagram]. ResearchGate. [https://vertexaisearch.cloud.google.com/grounding-api-redirect//f7mf63RB7bPks3ws0nscp6CDZ-TLCCUE554geOQVYcXRTdGx2Wewe_XHNMEv8o8sF8sgj3coKwLymqa2qleDYQyiDtoiUfeyr5kOSlf_TKW145NEFSZC_zYy0jvMyMMtBjk_oAqsljt]
- Zhang, R., Ni, C., He, Z., & Hu, J. (2017). Decarboxylative fluorination of β -ketoacids with N-fluorobenzenesulfonimide (NFSI) for the synthesis of α -fluoro- β -keto compounds. Organic Letters, 18(12), 3122-3125. [https://doi.org/10.1021/acs.orglett.7b02111]
- Wikipedia. (n.d.). Electrophilic fluorination. Wikipedia, The Free Encyclopedia. [https://vertexaisearch.cloud.google.com/grounding-api-redirect//AUZlYQHLC1UIUdaw5JgC3eTSRaO4F53Ez_jmCKtB2xKoOn3TBtHnymigbrxGC4e4sJSeAHYFKN4NQDx1dNISfifSUKYOINduCyTYX-3scp0wSDggz1K1njvMPAWXhjb99xz1614t30DEQOUuJouLle0ucnhrVVs3ZYhaAYNy4yoo8jlzGkXeqIEmzZNP5_LdLaiPoFEYgeRIWgai2eyJ9jV]
- ChemicalBook. (n.d.). Ethyl benzoylacetate CAS#: 94-02-0. ChemicalBook. [https://vertexaisearch.cloud.google.com/grounding-api-redirect//AUZlYQHLC1UIUdaw5JgC3eTSRaO4F53Ez_jmCKtB2xKoOn3TBtHnymigbrxGC4e4sJSeAHYFKN4NQDx1dNISfifSUKYOINduCyTYX-3scp0wSDggz1K1njvMPAWXhjb99xz1614t30DEQOUuJouLle0ucnhrVVs3ZYhaAYNy4yoo8jlzGkXeqIEmzZNP5_LdLaiPoFEYgeRIWgai2eyJ9jV]
- MDPI. (2024). Catalytic Fluorination with Modern Fluorinating Agents: Recent Developments and Synthetic Scope. MDPI. [https://doi.org/10.3390/chem12010001]

- ResearchGate. (n.d.). Electrophilic fluorinating agents featuring in this review. [Diagram]. ResearchGate. [https://vertexaisearch.cloud.google.com/tzQIIvWsvCZyszhEA4_Dad0XIqSHPXbhRhF50SfSaEli-BUVVExdM7et9HrhVLQvQGTGQokGwo3zzPVs1qKXE4OUgV7k1-I5E3sUDucR9SV_4DcwholbNKx5a3nDhGbaOg69yOG7kSjW2XiA3EbcG_I_StfQX0dXq7SMWdwiXIYss=]
- Sigma-Aldrich. (n.d.). Ethyl benzoylacetate technical, = 95 HPLC 94-02-0. Sigma-Aldrich. [https://vertexaisearch.cloud.google.com/grounding-api-riK6F6Q4ta6OUQf7eatz_gdcoAwRUAXV76uthqupS4Xpu0YLTTOtMQzaTE8QXBVSSd6ejYMSW0anJE64FwHkmoPmqJgruNm-BCGox8QXmZZ1nFK6F6Q4ta6OUQf7eatz_gdcoAwRUAXV76uthqupS4Xpu0YLTTOtMQzaTE8QXBVSSd6ejYMSW0anJE64FwHkmoPmqJgruNm-BCGox8QXmZZ1nF]
- Semantic Scholar. (2016). Enantioselective fluorination of β -keto ester using a PEG-bound urea-containing chiral quaternary ammonium salt catalyze. [https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQEHZWQjUXIYjaimTyZDh_2LuezQBTQspudrlXAUJggLmGBHEBY73HybJiv5S38_i4J1xfbtZAz-AGW5g-z_XBajSDPllmma5yvd9ykG5F9X2XeHclu_wUeUciviDrZmx6pbCHZAnMl6JaLzpkm5Vibhlu3jqZBSpz0s9ByW5vu9qg5mZC_xpPYJKMgUrE_YO7el-qmBxhck9Wka31oY5aH31p2nuKyKepYp9D2Ed0mcfH4ksLB3pDWcTzOG52EZqyWv69RhlKvCOWcxOomrphLrforjUOFZaUKMZJRvJ0OFj4jsv]
- PrepChem.com. (n.d.). Synthesis of ethyl 2,4-dichloro-5-fluoro-benzoylacetate. PrepChem.com. [https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQEHZWQjUXIYjaimTyZDh_2LuezQBTQspudrlXAUJggLmGBHEBY73HybJiv5S38_i4J1xfbtZAz-AGW5g-z_XBajSDPllmma5yvd9ykG5F9X2XeHclu_wUeUciviDrZmx6pbCHZAnMl6JaLzpkm5Vibhlu3jqZBSpz0s9ByW5vu9qg5mZC_xpPYJKMgUrE_YO7el-qmBxhck9Wka31oY5aH31p2nuKyKepYp9D2Ed0mcfH4ksLB3pDWcTzOG52EZqyWv69RhlKvCOWcxOomrphLrforjUOFZaUKMZJRvJ0OFj4jsv]
- ResearchGate. (n.d.). Reaction of ethyl benzoylacetate. [Diagram]. ResearchGate. [https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQEHZWQjUXIYjaimTyZDh_2LuezQBTQspudrlXAUJggLmGBHEBY73HybJiv5S38_i4J1xfbtZAz-AGW5g-z_XBajSDPllmma5yvd9ykG5F9X2XeHclu_wUeUciviDrZmx6pbCHZAnMl6JaLzpkm5Vibhlu3jqZBSpz0s9ByW5vu9qg5mZC_xpPYJKMgUrE_YO7el-qmBxhck9Wka31oY5aH31p2nuKyKepYp9D2Ed0mcfH4ksLB3pDWcTzOG52EZqyWv69RhlKvCOWcxOomrphLrforjUOFZaUKMZJRvJ0OFj4jsv]
- Sigma-Aldrich. (n.d.). Ethyl benzoylacetate technical grade, 90 94-02-0. Sigma-Aldrich. [https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQEHZWQjUXIYjaimTyZDh_2LuezQBTQspudrlXAUJggLmGBHEBY73HybJiv5S38_i4J1xfbtZAz-AGW5g-z_XBajSDPllmma5yvd9ykG5F9X2XeHclu_wUeUciviDrZmx6pbCHZAnMl6JaLzpkm5Vibhlu3jqZBSpz0s9ByW5vu9qg5mZC_xpPYJKMgUrE_YO7el-qmBxhck9Wka31oY5aH31p2nuKyKepYp9D2Ed0mcfH4ksLB3pDWcTzOG52EZqyWv69RhlKvCOWcxOomrphLrforjUOFZaUKMZJRvJ0OFj4jsv]
- PubChem. (n.d.). Ethyl fluoroacetate. PubChem. [https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQEHZWQjUXIYjaimTyZDh_2LuezQBTQspudrlXAUJggLmGBHEBY73HybJiv5S38_i4J1xfbtZAz-AGW5g-z_XBajSDPllmma5yvd9ykG5F9X2XeHclu_wUeUciviDrZmx6pbCHZAnMl6JaLzpkm5Vibhlu3jqZBSpz0s9ByW5vu9qg5mZC_xpPYJKMgUrE_YO7el-qmBxhck9Wka31oY5aH31p2nuKyKepYp9D2Ed0mcfH4ksLB3pDWcTzOG52EZqyWv69RhlKvCOWcxOomrphLrforjUOFZaUKMZJRvJ0OFj4jsv]
- Biswas, T. (2021, October 25). Electrophilic Fluorination using 3 different reagents. YouTube. [https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQEHZWQjUXIYjaimTyZDh_2LuezQBTQspudrlXAUJggLmGBHEBY73HybJiv5S38_i4J1xfbtZAz-AGW5g-z_XBajSDPllmma5yvd9ykG5F9X2XeHclu_wUeUciviDrZmx6pbCHZAnMl6JaLzpkm5Vibhlu3jqZBSpz0s9ByW5vu9qg5mZC_xpPYJKMgUrE_YO7el-qmBxhck9Wka31oY5aH31p2nuKyKepYp9D2Ed0mcfH4ksLB3pDWcTzOG52EZqyWv69RhlKvCOWcxOomrphLrforjUOFZaUKMZJRvJ0OFj4jsv]
- Sigma-Aldrich. (n.d.). Ethyl benzoylacetate technical, $\geq 95\%$ (HPLC) 94-02-0. Sigma-Aldrich. [https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQEHZWQjUXIYjaimTyZDh_2LuezQBTQspudrlXAUJggLmGBHEBY73HybJiv5S38_i4J1xfbtZAz-AGW5g-z_XBajSDPllmma5yvd9ykG5F9X2XeHclu_wUeUciviDrZmx6pbCHZAnMl6JaLzpkm5Vibhlu3jqZBSpz0s9ByW5vu9qg5mZC_xpPYJKMgUrE_YO7el-qmBxhck9Wka31oY5aH31p2nuKyKepYp9D2Ed0mcfH4ksLB3pDWcTzOG52EZqyWv69RhlKvCOWcxOomrphLrforjUOFZaUKMZJRvJ0OFj4jsv]
- TCI Chemicals. (n.d.). Fluorination Reagents, Fluorinated Building Blocks. TCI Chemicals. [https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQEHZWQjUXIYjaimTyZDh_2LuezQBTQspudrlXAUJggLmGBHEBY73HybJiv5S38_i4J1xfbtZAz-AGW5g-z_XBajSDPllmma5yvd9ykG5F9X2XeHclu_wUeUciviDrZmx6pbCHZAnMl6JaLzpkm5Vibhlu3jqZBSpz0s9ByW5vu9qg5mZC_xpPYJKMgUrE_YO7el-qmBxhck9Wka31oY5aH31p2nuKyKepYp9D2Ed0mcfH4ksLB3pDWcTzOG52EZqyWv69RhlKvCOWcxOomrphLrforjUOFZaUKMZJRvJ0OFj4jsv]
- Organic Syntheses. (n.d.). Acetic acid, benzoyl-, ethyl ester. Organic Syntheses Procedure. [https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQEHZWQjUXIYjaimTyZDh_2LuezQBTQspudrlXAUJggLmGBHEBY73HybJiv5S38_i4J1xfbtZAz-AGW5g-z_XBajSDPllmma5yvd9ykG5F9X2XeHclu_wUeUciviDrZmx6pbCHZAnMl6JaLzpkm5Vibhlu3jqZBSpz0s9ByW5vu9qg5mZC_xpPYJKMgUrE_YO7el-qmBxhck9Wka31oY5aH31p2nuKyKepYp9D2Ed0mcfH4ksLB3pDWcTzOG52EZqyWv69RhlKvCOWcxOomrphLrforjUOFZaUKMZJRvJ0OFj4jsv]
- Ley, S. V. (n.d.). Fluorination Reactions. Professor Steven V. Ley Research Group. [https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQEHZWQjUXIYjaimTyZDh_2LuezQBTQspudrlXAUJggLmGBHEBY73HybJiv5S38_i4J1xfbtZAz-AGW5g-z_XBajSDPllmma5yvd9ykG5F9X2XeHclu_wUeUciviDrZmx6pbCHZAnMl6JaLzpkm5Vibhlu3jqZBSpz0s9ByW5vu9qg5mZC_xpPYJKMgUrE_YO7el-qmBxhck9Wka31oY5aH31p2nuKyKepYp9D2Ed0mcfH4ksLB3pDWcTzOG52EZqyWv69RhlKvCOWcxOomrphLrforjUOFZaUKMZJRvJ0OFj4jsv]

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1. Catalytic Fluorination with Modern Fluorinating Agents: Recent Developments and Synthetic Scope | MDPI [[mdpi.com](https://www.mdpi.com/)]
2. Fluorination Reactions | Professor Steven V. Ley Research Group [ley.group.ch.cam.ac.uk]
3. sioc.cas.cn [sioc.cas.cn]
4. Reactivities of electrophilic N-F fluorinating reagents - Chemical Communications (RSC Publishing) [pubs.rsc.org]
5. Ethyl benzoylacetate CAS#: 94-02-0 [m.chemicalbook.com]
6. Organic Syntheses Procedure [orgsyn.org]
7. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
8. pubs.acs.org [pubs.acs.org]
9. Electrophilic fluorination - Wikipedia [en.wikipedia.org]
10. tcichemicals.com [tcichemicals.com]
11. beilstein-journals.org [beilstein-journals.org]
12. N-(benzenesulfonyl)-N-fluorobenzenesulfonamide - Enamine [enamine.net]
13. brynmawr.edu [brynmawr.edu]
14. Multi-faceted reactivity of N-fluorobenzenesulfonimide (NFSI) under mechanochemical conditions: fluorination, fluorodemethylation, sulfonylation [pubs.acs.org]
15. pubs.acs.org [pubs.acs.org]
16. sioc.cas.cn [sioc.cas.cn]

- 17. [ベンゾイル酢酸エチル technical, ≥95% \(HPLC\) | Sigma-Aldrich \[sigmaaldrich.com\]](#)
- 18. [Selectfluor, Chloromethyl-4-fluoro-1,4-diazoniabicyclo\[2.2.2\]octane bis\(tetrafluoroborate\) \[organic-chemistry.org\]](#)
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